

Technical Guide: 4-Acetyl-3'-bromobiphenyl (CAS No. 5730-89-2)

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Compound of Interest

Compound Name: 4-Acetyl-3'-bromobiphenyl

Cat. No.: B15221225

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Introduction

4-Acetyl-3'-bromobiphenyl is a substituted biphenyl derivative with the CAS number 5730-89-2. Biphenyl and its derivatives are of significant interest in medicinal chemistry and materials science due to their unique structural and electronic properties. This document provides a comprehensive technical overview of **4-Acetyl-3'-bromobiphenyl**, focusing on its synthesis, characterization, and potential applications. As a versatile chemical intermediate, it serves as a valuable building block for the synthesis of more complex molecules in drug discovery and for the development of novel materials.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **4-Acetyl-3'-bromobiphenyl** is presented in the table below. This data is essential for its handling, characterization, and use in chemical reactions.

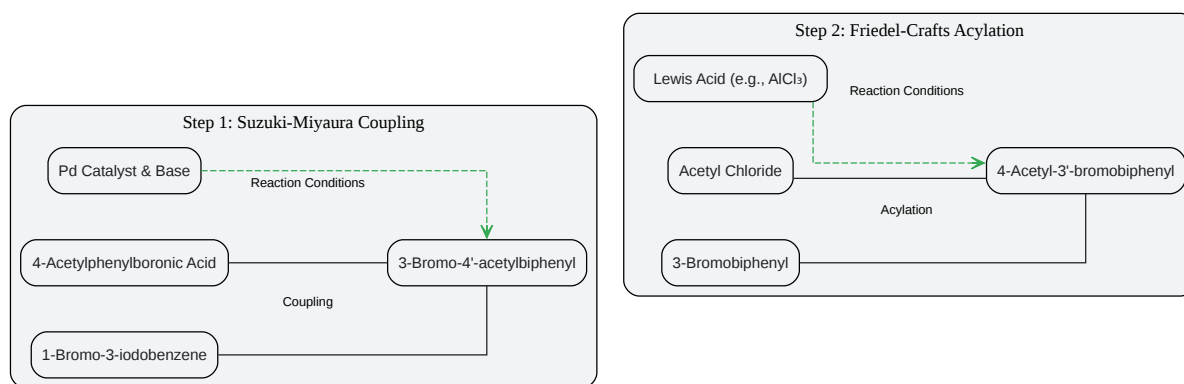
Property	Value
CAS Number	5730-89-2
Molecular Formula	C ₁₄ H ₁₁ BrO
Molecular Weight	275.14 g/mol
Appearance	White to off-white solid
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in common organic solvents such as dichloromethane, ethyl acetate, and acetone.

Synthesis of 4-Acetyl-3'-bromobiphenyl

The synthesis of **4-Acetyl-3'-bromobiphenyl** can be achieved through a two-step process involving a Suzuki-Miyaura cross-coupling reaction to form the biphenyl core, followed by a Friedel-Crafts acylation to introduce the acetyl group.

Synthetic Workflow

The overall synthetic strategy is depicted in the following workflow diagram.



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References

- 1. researchgate.net [researchgate.net]
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